

Technical Support Center: Overcoming Variability in Codlemone Field Trial Results

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during **Codlemone** field trials for codling moth (Cydia pomonella) mating disruption.

Troubleshooting Guide

This guide is designed to help you diagnose and resolve unexpected or variable results in your **Codlemone** field trials.

Issue 1: Higher than expected moth captures in monitoring traps within the mating disruption plot.

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Possible Cause	Troubleshooting Steps	
High Initial Pest Population	In orchards with a history of high codling moth pressure, mating disruption alone may not be sufficient in the first one to two seasons.[1][2] Action: Implement a complete or nearly-complete spray program in conjunction with mating disruption for the initial seasons to lower the moth population.[1][2]	
Improper Trap Type or Lure	Standard pheromone lures can be overwhelmed by the high concentration of Codlemone in a mating disruption environment, leading to inaccurate readings.[1][2][3]	
Action: Use high-load (10x) Codlemone lures or combination lures containing both Codlemone and a kairomone like pear ester (e.g., CM-DA Combo lure), which attracts both males and females.[1][2][3][4]		
Incorrect Trap Placement and Density	Traps placed too low in the canopy, too close to the edge of the block, or at an insufficient density will not provide an accurate representation of the moth population.[4][5][6]	
Action: Place traps in the upper third of the tree canopy.[4][5][6] Use a density of at least one trap per 2.5-5 acres.[4][5]		
Mated Females Flying In	Mating disruption does not kill moths, and mated females can migrate into the treated plot from nearby untreated areas.[7]	
Action: If possible, establish a buffer zone around the trial plot or use border sprays. For effective mating disruption, a minimum of 10 contiguous acres is recommended.[1][2][7]		
Ineffective Dispenser Distribution	Uneven dispenser placement can create "gaps" in the pheromone cloud, allowing males to	



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locate females.

Action: Ensure dispensers are distributed uniformly throughout the orchard, paying special attention to borders and "hot spots" with historically high damage.[1] For hand-applied dispensers, aim for a grid-like pattern.

Issue 2: Significant fruit damage despite low moth captures in traps.



Possible Cause	Troubleshooting Steps		
"Trap Shutdown"	The high concentration of Codlemone from the dispensers may be so effective that it prevents males from finding not only females but also the monitoring traps, giving a false impression of low population density.[8]		
Action: In addition to pheromone-only traps, use traps with a combination lure (Codlemone + pear ester) to monitor both male and female activity.[8] Also, conduct visual inspections of fruit for damage at key times, such as at the end of the first generation, mid-season, and before harvest.			
Secondary Pests	Damage may be caused by other pests that are not targeted by Codlemone. The absence of broad-spectrum insecticides used in conventional programs can sometimes lead to an increase in secondary pest populations.[7]		
Action: Identify the pest causing the damage. If it is not codling moth, a targeted control measure for that specific pest may be necessary.			
Early Season Mating	Dispensers may have been deployed after the first moths emerged and mated.		
Action: Deploy Codlemone dispensers before the first expected moth flight, typically around the time of first bloom.[5][6]			

Frequently Asked Questions (FAQs)

Q1: What is the optimal density for Codlemone dispensers?

A1: The optimal density depends on the type of dispenser used. Here are some general guidelines:



Dispenser Type	Recommended Density per Acre	
Hand-Applied (Passive)	200 - 400	
High-Load (Meso)	18 - 36	
Aerosol (Active)	1 - 2	

Data sourced from Utah State University Extension.[1]

Q2: How should I place the dispensers in the orchard?

A2: For optimal performance, dispensers should be placed in the upper third of the tree canopy. [1][5][6] This is because codling moth mating activity is most prevalent in this area, and the pheromone, being heavier than air, will diffuse downwards.

Q3: How do I properly monitor a **Codlemone** field trial?

A3: Effective monitoring is crucial for assessing the efficacy of your trial. The following table outlines the key steps:

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Parameter	Protocol	
Trap Type	Use large delta or wing-style traps.[5]	
Lure Selection	In mating disruption orchards, use high-load (10x) Codlemone lures or CM-DA Combo lures (Codlemone + pear ester).[1][2][3][4]	
Trap Density	A minimum of one trap per 2.5-5 acres is recommended.[4][5]	
Trap Placement	Hang traps in the upper third of the tree canopy, ensuring the entrance is not obstructed by foliage.[4][5][6]	
Monitoring Frequency	Check traps at least once a week.[4]	
Trap Maintenance	Remove captured moths at each check. Replace sticky liners after 20-30 moths are caught or when they become dirty.[4][5] Replace lures according to the manufacturer's instructions.	

Q4: What are the differences in release rates between various **Codlemone** dispenser products?

A4: Release rates can vary significantly between products and change over the course of the season. A study conducted in Utah provided the following insights into the release rates of four different hand-applied dispensers over 140 days:



Dispenser Brand	Initial Release Rate (μ g/hour)	Release Rate after 140 days (µ g/hour)	Remaining Codlemone after 140 days
Isomate-CTT	High	Highest of the four tested	Highest of the four tested
Checkmate	Highest of the four tested	Low	Low
Cidetrak	Lowest of the four tested	Lowest of the four tested	Low

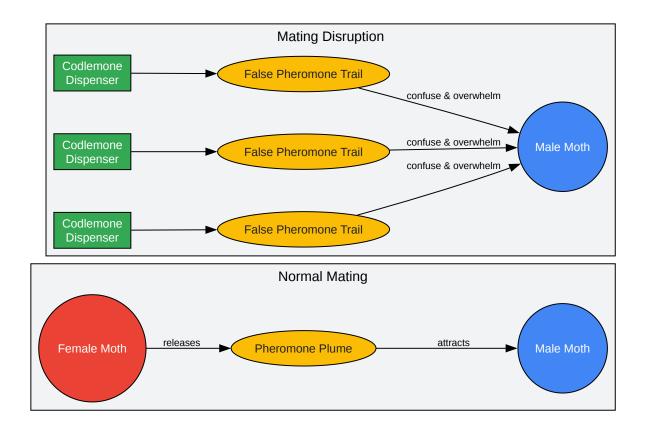
This data is a qualitative summary of a study by Murray, M. (2009). Analysis of Codling Moth Mating Disruption Dispensers in a High-Elevation Northern Utah Apple Orchard. Utah State University Extension.

Q5: Can environmental factors affect the results of my **Codlemone** trial?

A5: Yes, environmental factors can play a significant role. Strong winds can dissipate the pheromone plume, reducing its effectiveness. High temperatures can increase the release rate of passive dispensers, potentially shortening their lifespan.[9]

Visualizations

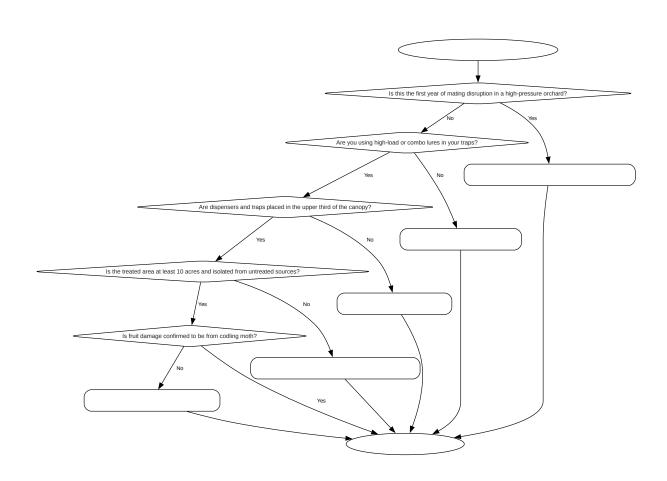




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Caption: Mechanism of Codling Moth Mating Disruption.





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Caption: Troubleshooting Workflow for **Codlemone** Field Trials.



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